

# Personal protective equipment for handling 2-Amino-5-fluoro-3-iodopyridine

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## Compound of Interest

Compound Name: 2-Amino-5-fluoro-3-iodopyridine

Cat. No.: B113054

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## Essential Safety and Handling Guide for 2-Amino-5-fluoro-3-iodopyridine

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are paramount. This document provides crucial safety and logistical information for **2-Amino-5-fluoro-3-iodopyridine** (CAS RN: 823218-51-5), a key reagent in various research applications. Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Classification

**2-Amino-5-fluoro-3-iodopyridine** is classified as a hazardous substance. The following table summarizes its hazard classifications based on available safety data sheets.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled

Signal Word: Warning

Pictogram: GHS07 (Exclamation Mark)

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-Amino-5-fluoro-3-iodopyridine** in any form (solid, powdered, or dissolved). The following table outlines the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if ventilation is inadequate or when handling large quantities.

## Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risks and maintain the chemical's integrity.

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)
- Wash hands thoroughly after handling.
- Avoid eating, drinking, or smoking in the work area.

### Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.[[1](#)]
- Keep in an inert atmosphere.[[1](#)]
- Recommended storage temperature is between 2-8°C.[[1](#)]

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Skin Contact	In case of skin contact, immediately wash with plenty of soap and water. Remove contaminated clothing and seek medical attention if irritation persists.
Eye Contact	In case of eye contact, immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

## Spill and Disposal Procedures

Accidental Release Measures:

- Evacuate personnel from the spill area.
- Wear appropriate PPE as outlined above.

- Avoid generating dust.
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.
- Wash the spill area thoroughly with soap and water.

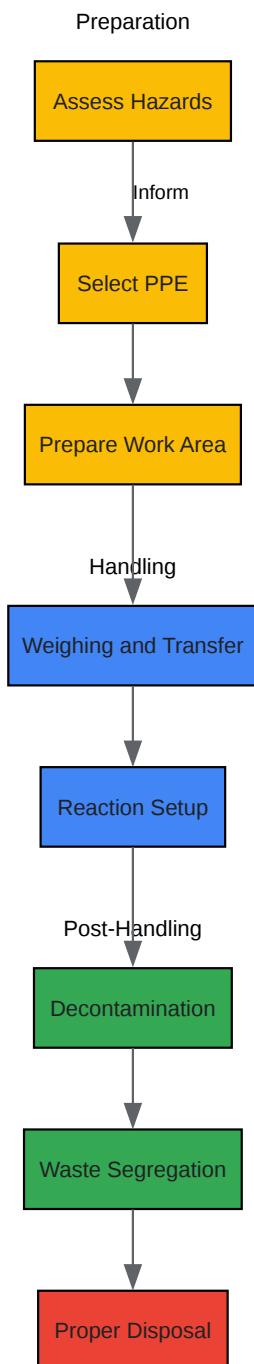
**Disposal Plan:**

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- This compound is a halogenated organic compound and may require specific disposal procedures for hazardous waste.
- Do not dispose of it down the drain or into the environment.

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-Amino-5-fluoro-3-iodopyridine** from receipt to disposal.

## Safe Handling Workflow for 2-Amino-5-fluoro-3-iodopyridine

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Caption: Logical workflow for handling **2-Amino-5-fluoro-3-iodopyridine**.

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## References

- 1. [achmem.com](http://achmem.com) [achmem.com]
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